

# 1-Bromodecane-d21 supplier information

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Bromodecane-d21

Cat. No.: B1284251

[Get Quote](#)

## Technical Guide: 1-Bromodecane-d21

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1-Bromodecane-d21**, a deuterated form of 1-bromodecane. It is primarily utilized as an internal standard in analytical applications, particularly in mass spectrometry-based quantification, to ensure accuracy and precision. This document outlines its chemical and physical properties, lists prominent suppliers, and presents a general experimental workflow for its application.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **1-Bromodecane-d21**, compiled from various suppliers.

Property	Value	Suppliers Citing Data
Isotopic Purity	98 atom % D	Sigma-Aldrich, Cambridge Isotope Laboratories, Inc., CDN Isotopes[1][2]
Chemical Purity	95%	Cambridge Isotope Laboratories, Inc.[1][3]
Molecular Weight	242.31 g/mol	Sigma-Aldrich, Cambridge Isotope Laboratories, Inc., CDN Isotopes
Boiling Point (bp)	238 °C (lit.)	Sigma-Aldrich
Density	1.166 g/mL at 25 °C	Sigma-Aldrich
Linear Formula	CD <sub>3</sub> (CD <sub>2</sub> ) <sub>9</sub> Br or CD <sub>3</sub> (CD <sub>2</sub> ) <sub>8</sub> CD <sub>2</sub> Br	Sigma-Aldrich, Cambridge Isotope Laboratories, Inc., CDN Isotopes
CAS Number	98195-39-2	Cambridge Isotope Laboratories, Inc., CDN Isotopes

## Supplier Information

A number of chemical suppliers offer **1-Bromodecane-d21**. The table below lists some of the key suppliers and the information they provide.

Supplier	Product Name/Number	Key Information Provided
Sigma-Aldrich	1-Bromodecane-d21	Isotopic Purity: 98 atom % D, Molecular Weight: 242.31, Density: 1.166 g/mL at 25 °C
Cambridge Isotope Laboratories, Inc.	1-Bromodecane (D <sub>21</sub> , 98%) / DLM-3097-1	Chemical Purity: 95%, Molecular Weight: 242.31, Labeled CAS: 98195-39-2
CDN Isotopes	1-Bromodecane-d21 / D-0517	Isotopic Enrichment: 98 atom % D, Molecular Weight: 242.31, Labeled CAS: 98195-39-2
Eurisotop	1-BROMODECANE (D <sub>21</sub> , 98%)	Distributes Cambridge Isotope Laboratories product
Analytical Standard Solutions (A2S)	Bromodecane-1 D <sub>21</sub> / B515	Molecular Weight: 242.31, Labeled CAS: 98195-39-2

## Experimental Protocols and Applications

### Application Overview:

**1-Bromodecane-d21** is not a biologically active molecule and is therefore not involved in signaling pathways. Its primary application is as an internal standard for quantitative analysis of 1-bromodecane or related compounds using techniques such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS). The deuteration provides a distinct mass shift (M+21) from the unlabeled compound, allowing for its differentiation and use as a spike-in control to account for sample loss during preparation and instrumental variability.

### General Experimental Protocol for Quantitative Analysis using a Deuterated Internal Standard:

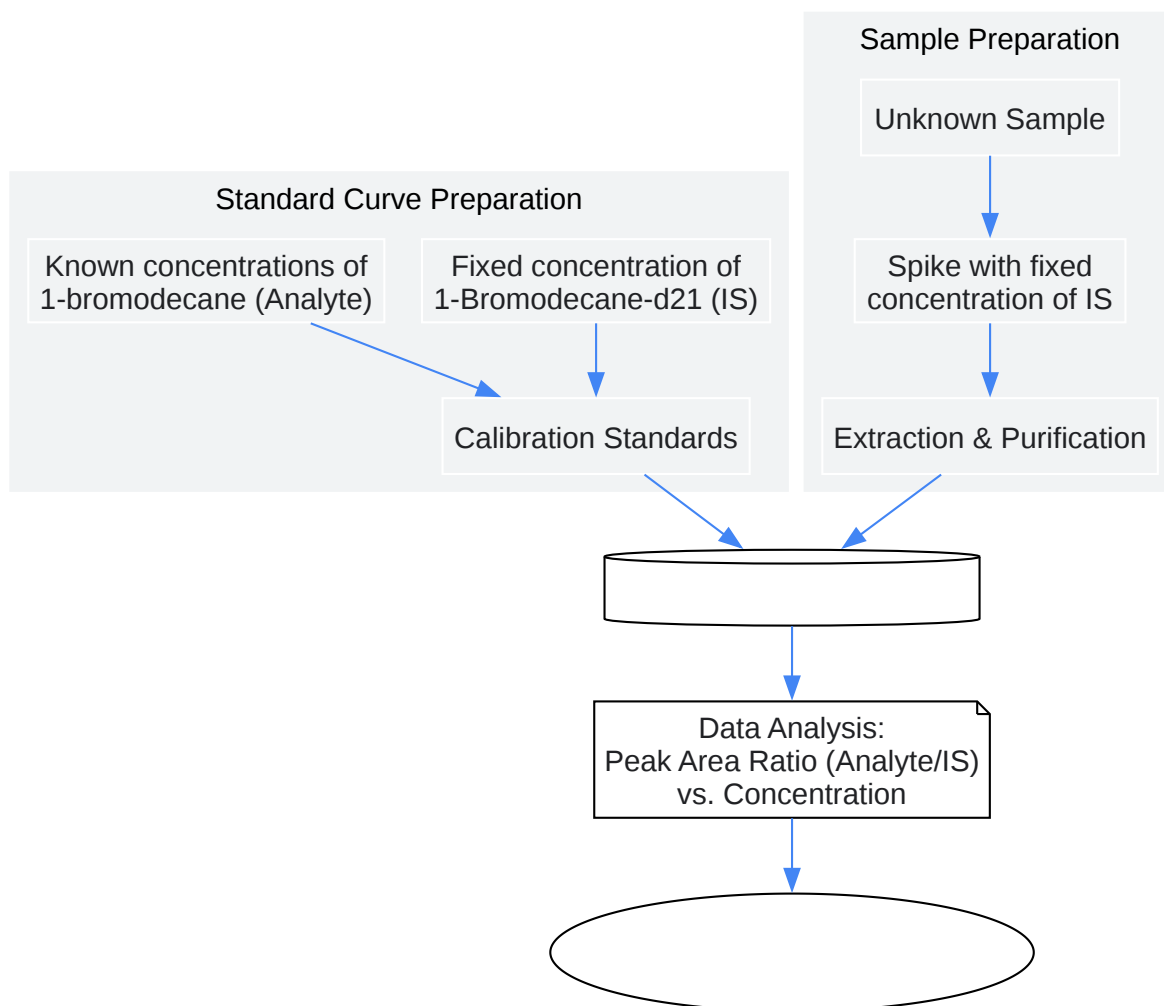
While specific protocols are application-dependent, a general workflow for using **1-Bromodecane-d21** as an internal standard is as follows:

- **Standard Curve Preparation:** A series of calibration standards are prepared containing known concentrations of the unlabeled analyte (1-bromodecane) and a fixed concentration of the deuterated internal standard (**1-Bromodecane-d21**).
- **Sample Preparation:** The biological or environmental sample to be analyzed is spiked with the same fixed concentration of **1-Bromodecane-d21** as used in the calibration standards. This is followed by extraction and purification steps to isolate the analyte and internal standard.
- **Instrumental Analysis:** The prepared calibration standards and samples are then analyzed by GC-MS or LC-MS. The instrument is set to monitor the mass-to-charge ratio ( $m/z$ ) of both the analyte and the deuterated internal standard.
- **Data Analysis:** The peak area ratio of the analyte to the internal standard is calculated for each calibration standard and plotted against the analyte concentration to generate a standard curve. The concentration of the analyte in the unknown samples is then determined by interpolating their peak area ratios onto this standard curve.

## Visualizations

### Experimental Workflow for Quantitative Analysis

The following diagram illustrates the general workflow for using a deuterated internal standard, such as **1-Bromodecane-d21**, in a quantitative mass spectrometry experiment.

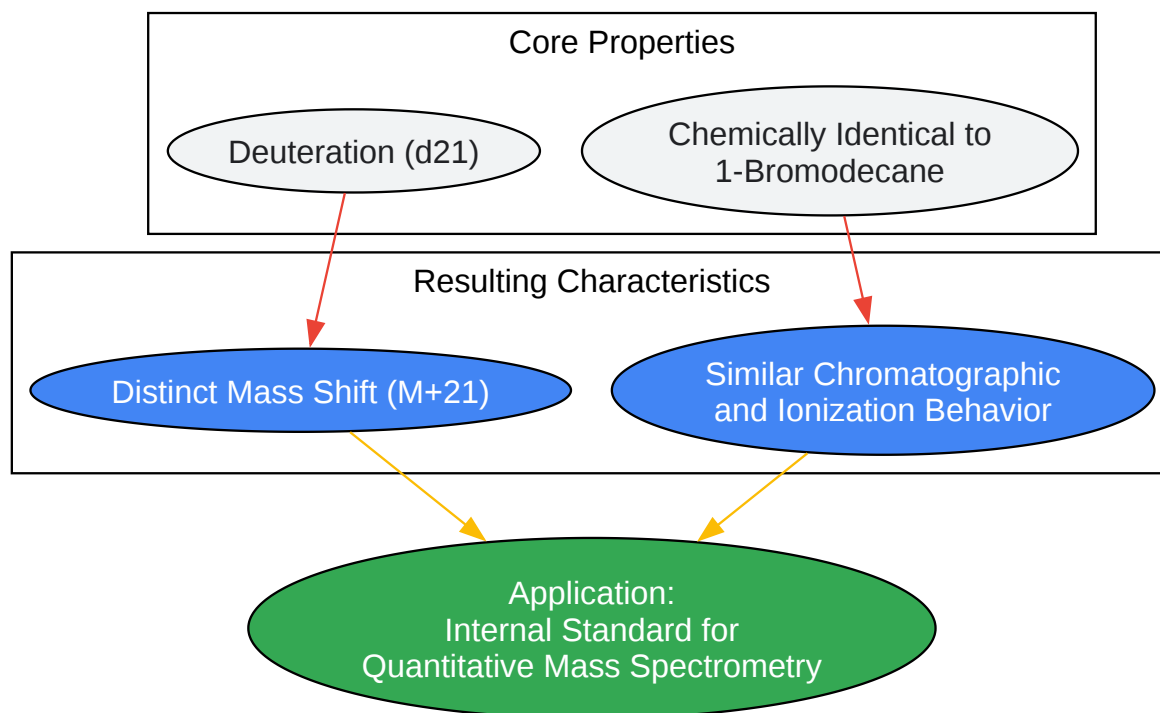


[Click to download full resolution via product page](#)

Workflow for quantitative analysis using a deuterated internal standard.

## Logical Relationship of Compound Properties

This diagram shows the relationship between the fundamental properties of **1-Bromodecane-d21** and its primary application.



[Click to download full resolution via product page](#)

Relationship between properties and application of **1-Bromodecane-d21**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-Bromodecane (D<sub>21</sub>, 98%)- Cambridge Isotope Laboratories, DLM-3097-1 [isotope.com]
- 2. cdn isotopes.com [cdn isotopes.com]
- 3. 1-BROMODECANE | Eurisotop [eurisotop.com]
- To cite this document: BenchChem. [1-Bromodecane-d21 supplier information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1284251#1-

bromodecane-d21-supplier-information]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)